

Spectroscopic Profile of 10-Hydroxyneoline: A Technical Guide

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Compound of Interest

Compound Name: 10-Hydroxyneoline

Cat. No.: B12326174

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **10-Hydroxyneoline**, a diterpene alkaloid isolated from *Aconitum fukutomei*. The information presented herein is crucial for the identification, characterization, and further development of this natural product for potential therapeutic applications. All data is sourced from the peer-reviewed publication: Takayama, H., et al. (1990). Two New Diterpene Alkaloids, **10-Hydroxyneoline** and 14-O-Acetyl-**10-hydroxyneoline**, from *Aconitum fukutomei*. *Journal of Natural Products*, 53(4), 936-939.

Mass Spectrometry (MS) Data

High-resolution mass spectrometry confirms the molecular formula of **10-Hydroxyneoline** as $C_{24}H_{39}NO_7$.

Ion	m/z	Relative Intensity (%)
[M] ⁺	453	16
[M-OH] ⁺	436	100

Infrared (IR) Spectroscopy Data

The infrared spectrum of **10-Hydroxyneoline** exhibits characteristic absorption bands indicative of its functional groups.

Wavenumber (cm ⁻¹)	Functional Group
3450	O-H (hydroxyl groups)

Nuclear Magnetic Resonance (NMR) Spectroscopy Data

¹H-NMR (Proton NMR) Data (500 MHz, CDCl₃)

Proton	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
H-1	3.28	d	5.2
H-2	2.06	d	15.7
H-3	2.50	dd	15.7, 6.1
H-5	4.10	d	6.1
H-6	3.98	t	4.9
H-7	2.02	br s	
H-9	2.06	d	5.2
H-14	4.15	t	4.9
H-15	2.50	dd	15.7, 6.1
H-17	4.88	s	
N-CH ₂ CH ₃	1.13	t	7.2
OCH ₃ -1	3.38	s	
OCH ₃ -6	3.31	s	
OCH ₃ -16	3.35	s	
OCH ₃ -18	3.34	s	

^{13}C -NMR (Carbon-13 NMR) Data (125 MHz, CDCl_3)

Carbon	Chemical Shift (δ , ppm)
1	84.1
2	26.5
3	34.9
4	39.1
5	50.1
6	82.6
7	45.1
8	76.9
9	49.3
10	81.1
11	51.9
12	29.5
13	44.1
14	75.8
15	38.0
16	82.3
17	61.5
19	57.0
20	Not Reported
N-CH ₂ CH ₃	49.1
N-CH ₂ CH ₃	13.6
OCH ₃ -1	56.4
OCH ₃ -6	58.1

OCH ₃ -16	56.2
OCH ₃ -18	59.2

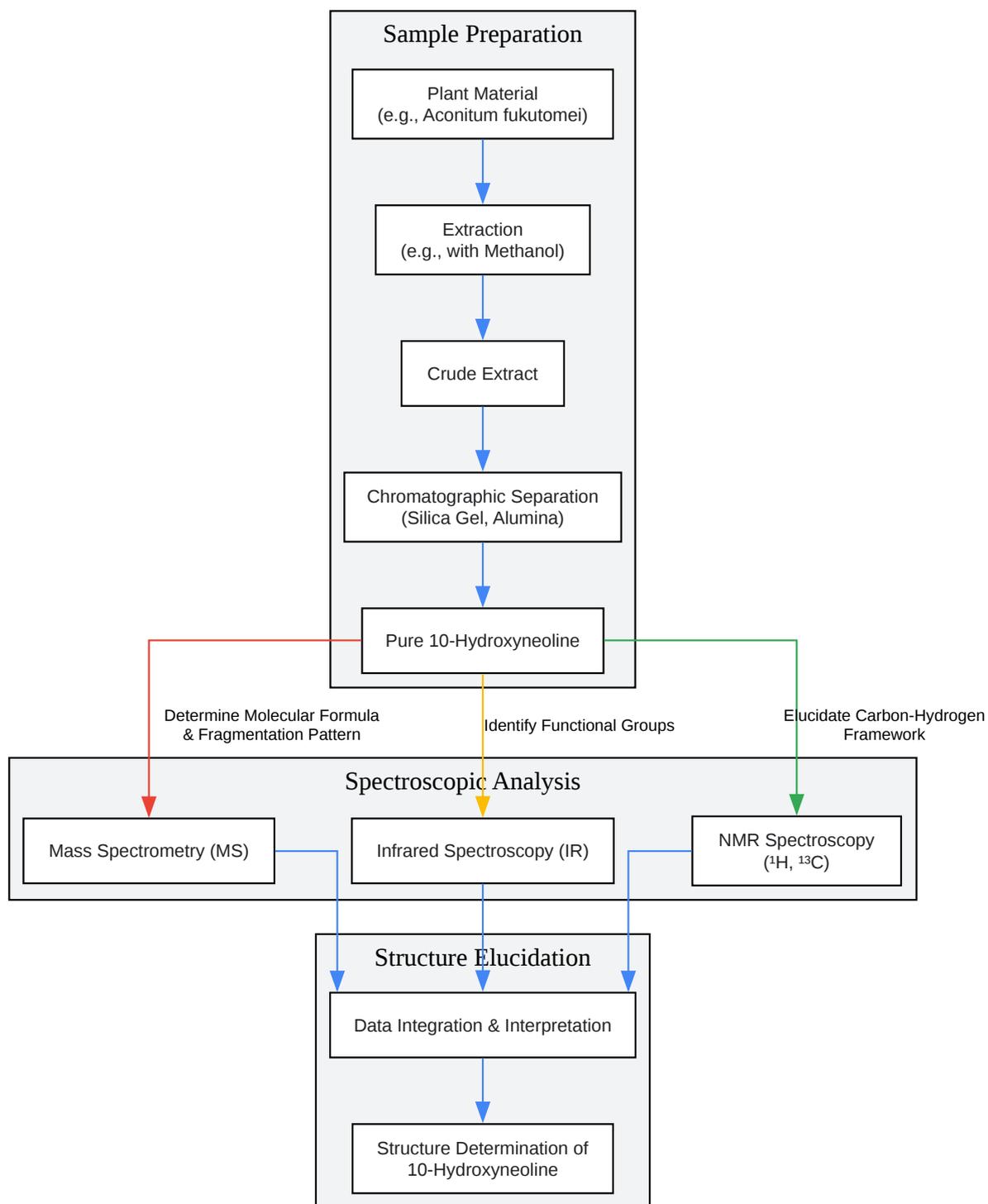
Experimental Protocols

The spectroscopic data for **10-Hydroxyneoline** were obtained using the following methodologies as described by Takayama et al. (1990):

- Isolation: The aerial parts of *Aconitum fukutomei* were collected and extracted with methanol. The crude extract was subjected to a series of chromatographic separations, including silica gel and alumina column chromatography, to yield pure **10-Hydroxyneoline**.
- Mass Spectrometry: High-resolution electron impact mass spectra (HREIMS) were recorded on a JEOL JMS-DX303 mass spectrometer.
- Infrared Spectroscopy: IR spectra were measured on a Hitachi 260-30 infrared spectrophotometer in chloroform (CHCl₃).
- NMR Spectroscopy: ¹H-NMR and ¹³C-NMR spectra were obtained on a JEOL JNM-GX500 spectrometer, operating at 500 MHz for proton and 125 MHz for carbon-13. Spectra were recorded in deuterated chloroform (CDCl₃) with tetramethylsilane (TMS) as the internal standard.

Visualization of Spectroscopic Analysis Workflow

The following diagram illustrates a general workflow for the spectroscopic analysis of a natural product like **10-Hydroxyneoline**.



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Caption: General workflow for the isolation and spectroscopic characterization of a natural product.

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